

2-Pyridin-2-ylacetic Acid Hydrochloride: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-pyridin-2-ylacetic acid;hydrochloride

Cat. No.: B024343

[Get Quote](#)

CAS Number: 16179-97-8

Synonyms: 2-Pyridylacetic Acid HCl, 2-Pyridineacetic Acid Hydrochloride, (2-Pyridinyl)acetic acid hydrochloride

Introduction

2-Pyridin-2-ylacetic acid hydrochloride is a heterocyclic aromatic carboxylic acid, characterized by a pyridine ring linked to an acetic acid group.[1] This compound and its derivatives are of significant interest in medicinal chemistry and pharmaceutical research. It serves as a versatile building block in organic synthesis for creating more complex molecules, including various drug candidates.[2][3] Notably, it is the primary, pharmacologically inactive metabolite of the anti-vertigo drug betahistine.[2] Its concentration in plasma is a critical biomarker for assessing the absorption and pharmacokinetic profile of betahistine.[2] This guide provides an in-depth overview of its properties, synthesis, applications, and relevant experimental protocols for researchers and drug development professionals.

Physicochemical and Spectroscopic Properties

2-Pyridin-2-ylacetic acid hydrochloride typically appears as a white to off-white crystalline solid.[2][4] It is known to be hygroscopic and should be stored in a sealed, dry environment.[2]

Physicochemical Data Summary

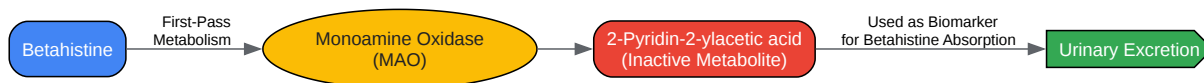
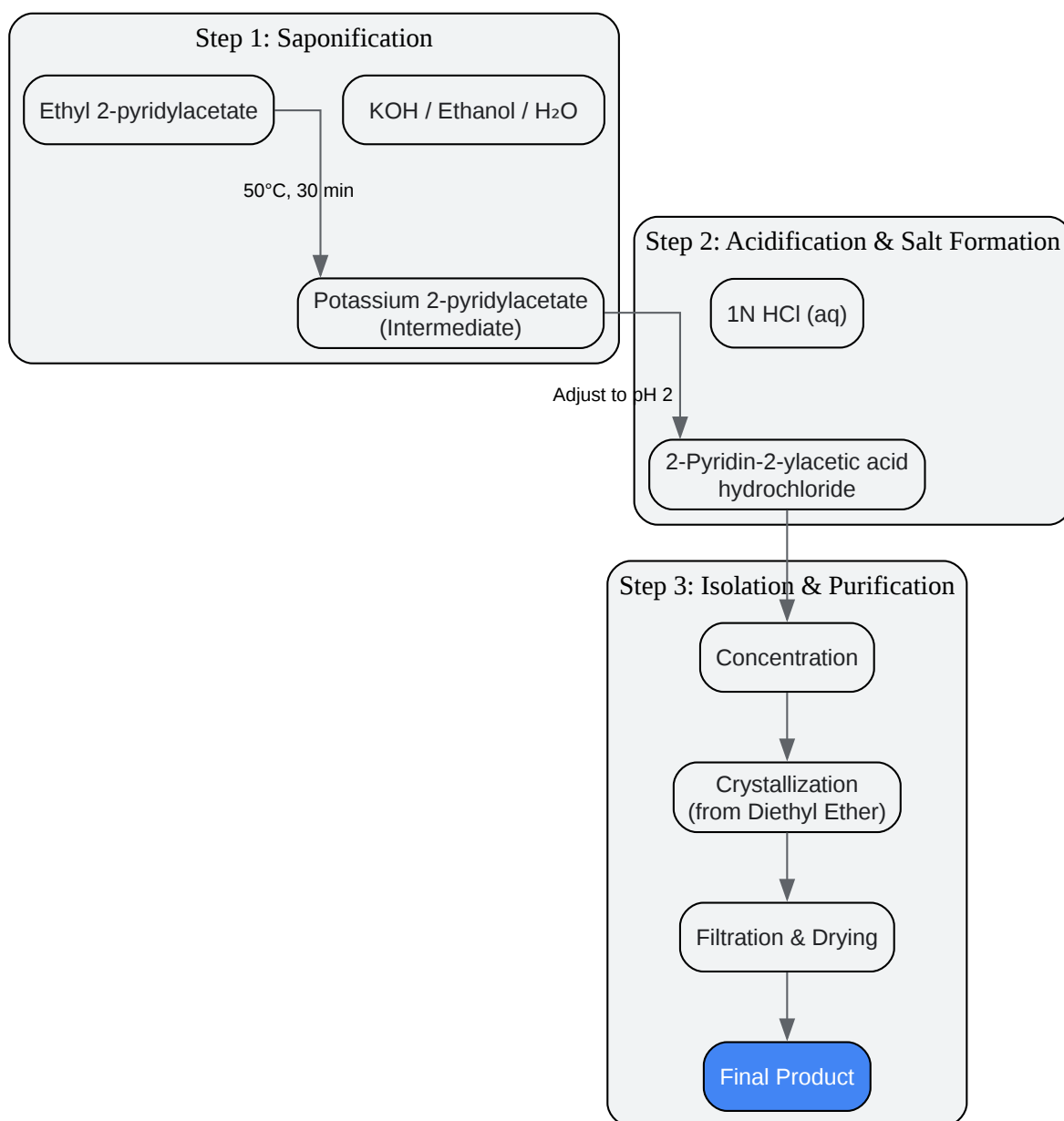
Property	Value	Source
Molecular Formula	C ₇ H ₈ ClNO ₂	[1]
Molecular Weight	173.60 g/mol	[2]
Melting Point	130-135°C (decomposes)	
Boiling Point	276.2°C at 760 mmHg	
Solubility	Soluble in water and DMSO (100 mg/mL)	[1][4]
Appearance	White to off-white crystalline powder/solid	[2][4]
Storage Temperature	Room temperature, recommended <15°C in a cool, dark place	

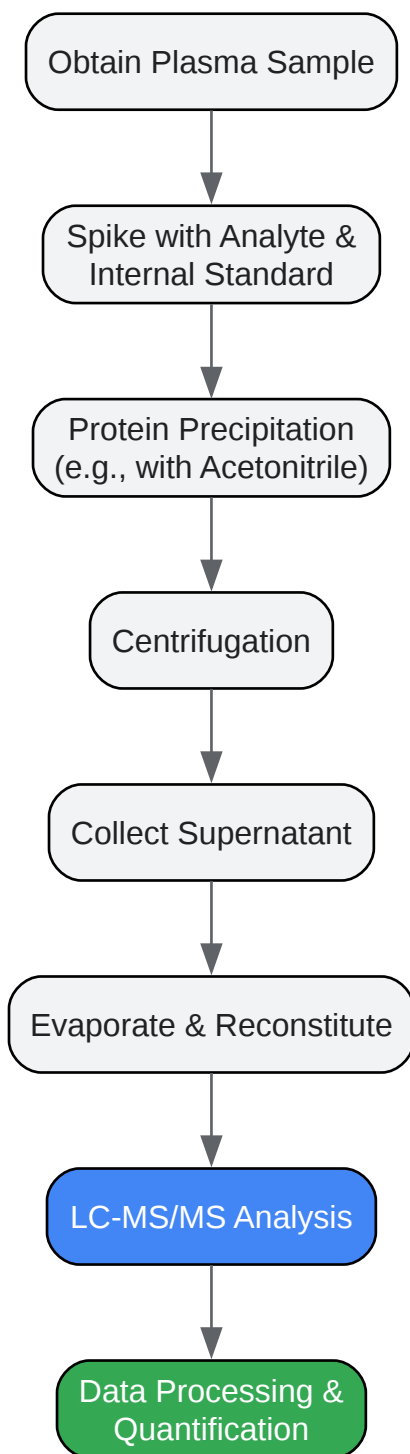
Synthesis and Purification

A common synthetic route to 2-pyridin-2-ylacetic acid involves the hydrolysis of its corresponding ester, ethyl 2-pyridylacetate. The resulting free acid is then treated with hydrochloric acid to form the stable hydrochloride salt.

Example Synthesis Workflow

Below is a diagram illustrating a typical laboratory-scale synthesis.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. 2-Pyridylacetic Acid Hydrochloride|CAS 16179-97-8 [benchchem.com]
- 3. lookchem.com [lookchem.com]
- 4. CAS 16179-97-8: 2-Pyridylacetic acid hydrochloride [cymitquimica.com]
- To cite this document: BenchChem. [2-Pyridin-2-ylacetic Acid Hydrochloride: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b024343#2-pyridin-2-ylacetic-acid-hydrochloride-cas-16179-97-8]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com